

An In-depth Technical Guide to 3-Dimethylaminophenol (CAS 99-07-0)

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Compound of Interest

Compound Name: 3-Dimethylaminophenol

Cat. No.: B024353

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Dimethylaminophenol** (CAS 99-07-0), a versatile chemical intermediate with significant applications in various scientific and industrial fields. This document consolidates key data on its chemical and physical properties, spectroscopic profile, synthesis protocols, and toxicological information. Furthermore, it delves into its biological mechanism of action, particularly its role in inducing oxidative stress, which is of considerable interest to researchers in toxicology and drug development.

Chemical and Physical Properties

3-Dimethylaminophenol, also known as N,N-Dimethyl-3-aminophenol, is an aromatic organic compound featuring both a hydroxyl and a dimethylamino functional group on a benzene ring. These groups impart unique chemical reactivity and physical characteristics to the molecule. It typically appears as an off-white to grey or brown crystalline powder.

Table 1: Physical and Chemical Properties of **3-Dimethylaminophenol**

Property	Value	Reference(s)
CAS Number	99-07-0	[1]
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
Melting Point	82-84 °C	[2]
Boiling Point	265-268 °C	[2]
Flash Point	148 °C (closed cup)	[1]
Density	1.0976 g/cm ³ (estimate)	[2]
pKa	10.06 (Predicted)	[2]
LogP (Octanol/Water Partition Coefficient)	1.56	[3]
Appearance	Off-white to grey to brown solid/powder	

Table 2: Solubility Profile of **3-Dimethylaminophenol**

Solvent	Solubility	Reference(s)
Water	Slightly soluble / Insoluble	[2][4]
Ethanol	Soluble	[5]
Methanol	Slightly soluble	[2]
DMSO	Slightly soluble	[2]
Ether	Soluble	[5]
Benzene	Soluble	[5]
Acetone	Soluble	[5]
Alkali and Inorganic Acids	Soluble	[5]

Spectroscopic Data

The structural features of **3-Dimethylaminophenol** can be confirmed through various spectroscopic techniques. While specific spectra are often proprietary, the expected characteristics are well-documented.

Table 3: Spectroscopic Data for **3-Dimethylaminophenol**

Technique	Description	Reference(s)
¹ H NMR	Spectra available for structural confirmation.	[6]
¹³ C NMR	Data available.	[5]
IR Spectroscopy	Conforms to structure, with characteristic peaks for O-H, C-N, and aromatic C-H bonds.	[7]
Mass Spectrometry	Electron ionization mass spectra are available for molecular weight confirmation and fragmentation analysis.	

Synthesis of 3-Dimethylaminophenol

Several synthetic routes to **3-Dimethylaminophenol** have been reported. A common laboratory and industrial method involves the reaction of resorcinol with a dimethylamine aqueous solution. This approach is often favored as it avoids the use of highly toxic reagents like dimethyl sulfate, which is employed in older, traditional methods.

Experimental Protocol: Synthesis from Resorcinol

This protocol is based on a method that offers high product purity and utilizes readily available starting materials.[\[2\]](#)[\[4\]](#)

Materials:

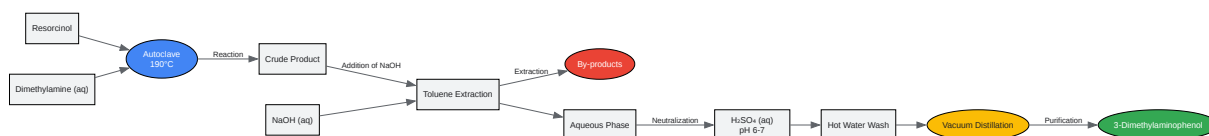
- Resorcinol

- Dimethylamine aqueous solution (e.g., 45% by mass)
- Toluene
- Industrial liquid sodium hydroxide (e.g., 35% by mass)
- Sulfuric acid (e.g., 20% aqueous solution)
- Hot water (70-80 °C)
- Autoclave reactor
- Standard laboratory glassware for extraction and distillation

Procedure:

- Reaction: In a 2L autoclave, charge 354g of resorcinol and 420g of a 45% (by mass) dimethylamine aqueous solution.[\[4\]](#)
- Seal the autoclave and heat the mixture to 190°C. Maintain this temperature until the reaction is complete, which can be monitored by pressure changes or analysis of aliquots.[\[4\]](#)
- Work-up: Cool the reactor to 25°C. Transfer the reaction mixture to a suitable vessel (e.g., a 5L four-necked flask).[\[4\]](#)
- Under stirring, slowly add 1100g of 35% industrial liquid sodium hydroxide. During the addition, cool the mixture to maintain a temperature of 15°C.[\[4\]](#)
- Extraction of By-products: Extract the mixture twice with 600ml of toluene to remove impurities.[\[4\]](#)
- Neutralization and Isolation: Adjust the pH of the remaining aqueous phase to 6-7 using a 20% dilute sulfuric acid solution. Allow the layers to separate and discard the aqueous layer.[\[4\]](#)
- Washing: Wash the resulting organic layer (the crude product) twice with 550ml of hot water (70°C).[\[4\]](#)

- Purification: Purify the crude 3-(N,N-dimethylamino)phenol by vacuum distillation, collecting the main fraction.[4]



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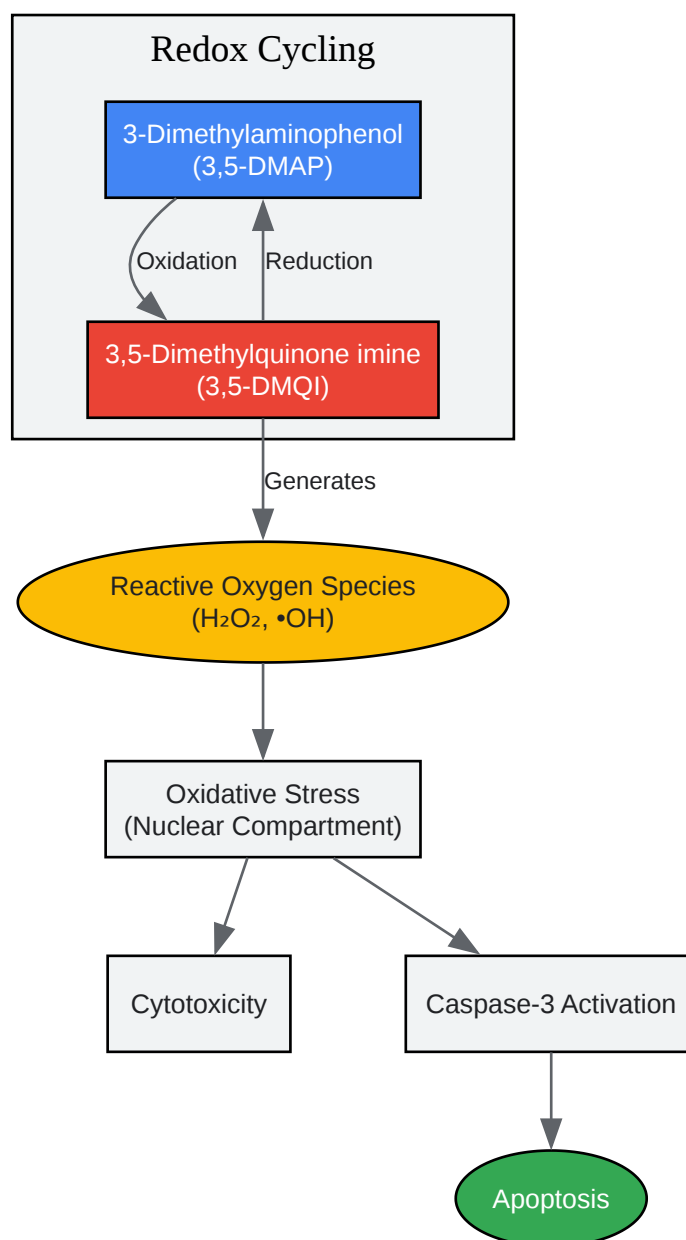
Synthetic workflow for **3-Dimethylaminophenol**.

Biological Activity and Mechanism of Action

Recent studies have highlighted the role of **3-Dimethylaminophenol**, a metabolite of 3,5-dimethylaniline, in inducing cellular toxicity. This toxicity is primarily mediated through the generation of reactive oxygen species (ROS), leading to oxidative stress and subsequent apoptosis.

ROS Generation and Apoptotic Pathway

3-Dimethylaminophenol can undergo redox cycling with its oxidized form, 3,5-dimethylquinoneimine. This process generates ROS, including hydrogen peroxide (H_2O_2) and hydroxyl radicals ($\bullet\text{OH}$). The production of these species within the cell, particularly in the nuclear compartment, can lead to significant cellular damage. The sustained presence of ROS acts as a principal driver of cytotoxicity. This oxidative stress can trigger the intrinsic apoptotic pathway, mediated by the activation of caspase-3, ultimately leading to programmed cell death.



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ROS generation and apoptotic signaling by **3-Dimethylaminophenol**.

Applications

3-Dimethylaminophenol is a crucial intermediate in several industrial processes:

- **Dye and Pigment Industry:** It serves as a precursor in the synthesis of azo dyes and is used in hair dye formulations.[5]

- **Pharmaceuticals:** It is an intermediate in the synthesis of various pharmaceutical compounds, including neostigmine bromide.[2]
- **Photography:** It functions as a developing agent, reducing silver ions to metallic silver to form an image.[5]
- **Analytical Chemistry:** Its ability to form complexes with metal ions makes it useful in analytical reagents.

Toxicology and Safety

3-Dimethylaminophenol is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin, eye, and respiratory irritation.

Table 4: Toxicological Data

Parameter	Value	Species	Reference(s)
Oral LD50 (4-isomer)	689 - 780 mg/kg	Rat	[5]
Inhalation LC50	Data not available	-	-

Note: A specific oral LD50 value for **3-Dimethylaminophenol** was not found. The value provided is for the related isomer, 4-dimethylaminophenol, and should be used for reference with caution.

Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid breathing dust and prevent contact with skin and eyes.
- **Storage:** Store in a cool, dry, dark place in a tightly sealed container under an inert atmosphere. The compound is sensitive to light and air.[2] It is incompatible with strong oxidizing agents, acids, and bases.[2]

This technical guide is intended for informational purposes for research and development professionals. All procedures should be carried out by trained personnel in a properly equipped

laboratory, adhering to all applicable safety guidelines.

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References

- 1. 3-Dimethylaminophenol | 99-07-0 [chemicalbook.com]
- 2. 3-Dimethylaminophenol(99-07-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. 3-Dimethylaminophenol, 97+% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.ie]
- 4. The acute intravenous and oral toxicity in mice, rats and guinea-pigs of 4-dimethylaminophenol (DMAP) and its effects on haematological variables - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 3-Dimethylaminophenol, 97+% | Fisher Scientific [fishersci.ca]
- 6. 3-DIMETHYLAMINOPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. fishersci.com [fishersci.com]
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